# Introduction to a Keystone Chemical Intermediate

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| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *Methyl chloroasterrate* | |
| *Cat. No.:* | *B1246232* | *Get Quote* |

Methyl chloroacetate (MCA) is a bifunctional organic compound that holds a significant position in the landscape of chemical synthesis.[1][2] With the chemical formula $C_3H_5ClO_2$, it is classified as a chlorinated ester, combining the reactivity of both an ester and an alkyl halide.[1] This unique structural feature makes it an exceptionally versatile and valuable building block, or intermediate, in the synthesis of a wide array of more complex molecules.[1][3] For researchers and professionals in drug development, agrochemicals, and specialty materials, a thorough understanding of Methyl chloroacetate's properties, synthesis, and reactivity is fundamental. It serves as a critical starting material for pharmaceuticals, including vitamins A and B6 and sulfonamide drugs, as well as a variety of agrochemicals like insecticides and herbicides.[4][5][6] This guide offers a detailed examination of Methyl chloroacetate, from its core chemical characteristics to its practical applications and safety protocols, providing the in-depth knowledge required for its effective and safe utilization in a laboratory and industrial context.

## Chemical Identity and Physicochemical Properties

A precise understanding of a reagent's identity and physical properties is the foundation of its successful application in research and development. Methyl chloroacetate is a colorless liquid characterized by a sweet, pungent odor.[2][7] Its key identifiers and properties are summarized below for easy reference.

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| Identifier/Property | Value |
|---|---|
| IUPAC Name | methyl 2-chloroacetate[7][8][9][10] |
| CAS Number | 96-34-4[3][4][8][9] |
| Synonyms | Chloroacetic acid methyl ester[4][11] |
| Molecular Formula | $C_3H_5ClO_2$[1][9][10] |
| Molecular Weight | 108.52 g/mol [1][4][9] |
| Appearance | Colorless liquid[4][7] |
| Boiling Point | 128-130 °C[2][4] |
| Melting Point | -33 °C[4] |
| Density | ~1.236 g/mL at 25 °C[4] |
| Flash Point | 57 °C (closed cup)[12] |
| Solubility | Slightly soluble in water; miscible with alcohol & ether[4][5][7] |

# Synthesis of Methyl Chloroacetate: Principles and Protocols

The most prevalent method for synthesizing Methyl chloroacetate is the direct esterification of chloroacetic acid with methanol.[13][14] This reaction is a reversible equilibrium process, and industrial production strategies are designed to drive the reaction towards the product side, typically by using an excess of one reactant or by removing a product as it forms.[15]

## Causality in Synthesis: The Role of the Catalyst

Traditionally, a strong mineral acid like concentrated sulfuric acid is used as a catalyst.[13][15] The catalyst's role is to protonate the carbonyl oxygen of the chloroacetic acid, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by methanol. However, the use of sulfuric acid presents significant challenges, including strong equipment corrosion and difficulties in separating the catalyst from the product mixture.[16][17][18]

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To circumvent these issues, solid acid catalysts, such as cation exchange resins, have been developed as a more benign alternative.[16][17][18] These resins provide an active site for the reaction to occur without introducing a corrosive, liquid-phase catalyst, simplifying downstream processing and reducing environmental impact.

## Experimental Protocol: Laboratory-Scale Esterification

The following protocol details a typical laboratory procedure for the synthesis of Methyl chloroacetate.

Materials:

- Chloroacetic acid
- Methanol
- Concentrated Sulfuric Acid (or cation exchange resin)
- Sodium Bicarbonate solution (5%, aqueous)
- Anhydrous Magnesium Sulfate
- Three-necked flask, reflux condenser, dropping funnel, distillation apparatus

Procedure:

- Reaction Setup: Equip a three-necked flask with a reflux condenser and a dropping funnel.
- Charging Reactants: Charge the flask with chloroacetic acid and methanol. A common molar ratio is 1.4:1 (methanol to chloroacetic acid) to drive the equilibrium towards the ester.[16][17]
- Catalyst Addition: Slowly add the acid catalyst (e.g., concentrated sulfuric acid) to the mixture while stirring. If using a cation exchange resin, it should be added at a dosage of approximately 3% by weight.[17][18]
- Esterification: Heat the mixture to reflux (around 70-110 °C) and maintain for 2-4 hours.[14][17] The reaction progress can be monitored by techniques like gas chromatography (GC).

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- Work-up and Neutralization: After cooling, the mixture is transferred to a separatory funnel. It is washed with water, followed by a 5% sodium bicarbonate solution to neutralize any remaining acid, and then washed again with water.
- Drying and Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and then purified by distillation. The fraction collected at approximately 128-130 °C is the pure Methyl chloroacetate.[2]

## Synthesis and Purification Workflow

The overall process from raw materials to the purified product can be visualized as follows:

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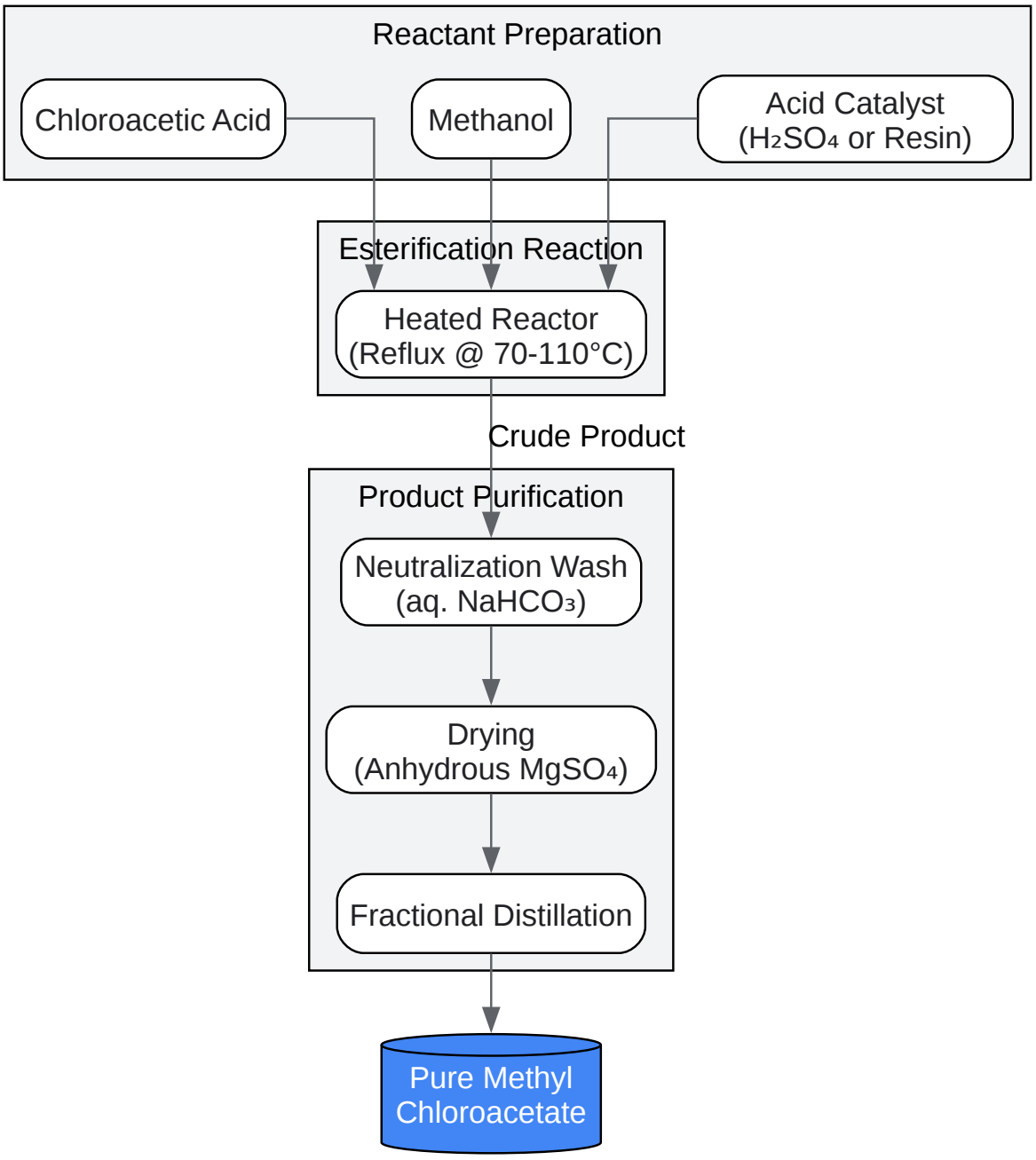


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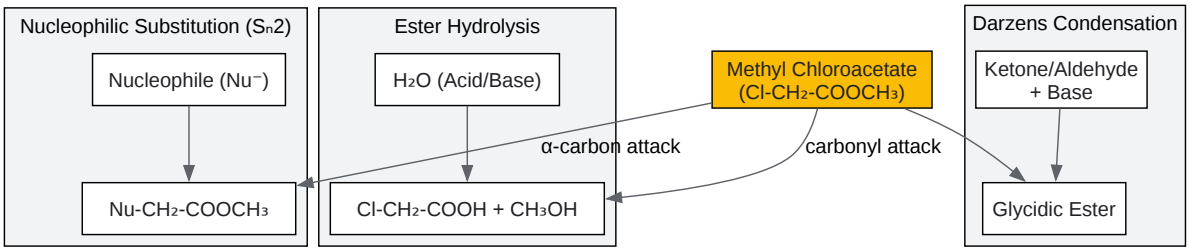


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Caption: Core reaction pathways of Methyl chloroacetate.

## Applications in Drug Development and Agrochemicals

The true value of Methyl chloroacetate is realized in its application as a versatile intermediate. Its ability to introduce the chloroacetyl group or serve as a two-carbon building block is crucial in constructing the complex molecular architectures required for biologically active compounds. [2][19]

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| Application Area | Specific Uses and Examples |
| --- | --- |
| Pharmaceuticals | **A key starting material for the synthesis of vitamins (e.g., Vitamin A, Vitamin B6), sulfonamide drugs, and various Active Pharmaceutical Ingredients (APIs). [4][5][6]Its reactivity is essential for building complex therapeutic molecules. [2][19]** |
| Agrochemicals | Serves as a fundamental building block for a wide range of crop protection agents, including insecticides (e.g., dimethoate, omethoate), herbicides, and fungicides. [2][4][19] |
| Polymers & Materials | Used in the preparation of specialty monomers and for the modification of polymer properties. Also finds use in the production of adhesives and coatings. [1] |

| Organic Synthesis | Employed as a general solvent and a reagent for introducing chloroacetyl groups into various organic molecules. [2][13]|

## Safety, Handling, and Disposal

Methyl chloroacetate is a hazardous chemical that requires strict safety protocols. It is toxic, corrosive, and flammable. [1][12][20]

- Toxicity: The compound is toxic if inhaled, ingested, or absorbed through the skin. [1]Exposure can cause severe irritation to the eyes, skin, and respiratory tract. [20]Inhalation may lead to serious complications, including pulmonary edema. [20]* Flammability: It is a flammable liquid with a flashpoint of approximately 57°C. [12]Vapors can form explosive mixtures with air, so all ignition sources must be eliminated from the work area. [12]* Reactivity Hazards: It reacts with strong bases, oxidizing agents, and reducing agents. [21]It also hydrolyzes slowly in the presence of moisture. [1]

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| Safety Parameter | Guideline |
|---|---|
| GHS Hazard Class | **Flammable Liquid (Class 3), Acute Toxicity, Skin Corrosion/Irritation [4][22]** |
| Personal Protective Equipment (PPE) | Chemical-resistant gloves, safety goggles or face shield, lab coat, and respiratory protection in poorly ventilated areas. [20] |
| Handling | Work in a well-ventilated chemical fume hood. Avoid contact with skin, eyes, and clothing. [4][21] |
| Storage | Store in a cool, dry, well-ventilated area in tightly closed containers, away from incompatible materials and ignition sources. [21]The storage area should be fireproof. [12] |

| Spill & Disposal | Absorb spills with an inert material and collect for disposal. Dispose of waste according to local, state, and federal regulations for hazardous materials. [1][12]|

## Conclusion

Methyl chloroacetate is a cornerstone of modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its value is derived from its dual reactivity, which provides a reliable and efficient means of constructing complex molecular frameworks. While its hazardous nature demands careful and informed handling, a comprehensive understanding of its properties, synthesis, and reaction mechanisms allows researchers and drug development professionals to harness its full synthetic potential. As the demand for novel therapeutics and more effective crop protection agents continues to grow, the importance of fundamental intermediates like Methyl chloroacetate is set to endure. [1][5]

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